

An In-depth Technical Guide to the Solubility of Chlorimuron-ethyl

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Compound of Interest

Compound Name:	<i>Chlorimuron</i>
Cat. No.:	<i>B1205186</i>

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This technical guide provides a comprehensive overview of the solubility of **chlorimuron**-ethyl in various organic solvents and in water under different pH conditions. The information is intended for researchers, scientists, and professionals in drug development and agricultural sciences who require detailed knowledge of the physicochemical properties of this herbicide.

Introduction to Chlorimuron-ethyl

Chlorimuron-ethyl is a selective, post-emergence sulfonylurea herbicide used for the control of broadleaf weeds in crops such as soybeans and peanuts.^{[1][2]} Its efficacy and environmental fate are significantly influenced by its solubility, which dictates its behavior in formulations, in the soil, and its potential for leaching.^{[3][4]} The active ingredient is the ethyl ester of **chlorimuron**.^[5]

Solubility of Chlorimuron-ethyl in Organic Solvents

Chlorimuron-ethyl exhibits a range of solubilities in organic solvents. This data is critical for the development of stable and effective herbicide formulations. The following table summarizes the available quantitative data on the solubility of **chlorimuron**-ethyl in various organic solvents at 25 °C.

Organic Solvent	Solubility	Unit	Reference(s)
Acetone	71,000	ppm	[2] [6] [7]
7.05	g/100 mL		[8] [9]
Acetonitrile	31,000	ppm	[2] [6] [7]
3.10	g/100 mL		[8] [9]
Benzene	8,000	ppm	[2] [6] [7]
0.815	g/100 mL		[8] [9]
Dichloromethane (Methylene chloride)	153,000	ppm	[2] [6] [7]
15.3	g/100 mL		[8] [9]
Ethyl acetate	2.36	g/100 mL	[8] [9]
Ethyl alcohol	0.392	g/100 mL	[8] [9]
n-Hexane	0.006	g/100 mL	[8] [9]
Methyl alcohol	0.740	g/100 mL	[8] [9]
Xylenes	0.283	g/100 mL	[8] [9]
DMSO	250	mg/mL	[10]

Solubility of Chlorimuron-ethyl in Water

The aqueous solubility of **chlorimuron-ethyl** is highly dependent on the pH of the solution. As a weak acid, its solubility increases significantly with an increase in pH. This property is crucial for its herbicidal activity and its mobility in the soil.[\[3\]](#)[\[11\]](#)

pH	Solubility	Unit	Temperature (°C)	Reference(s)
1.3	1.5	mg/L	Not Specified	[8]
1.9	1.5	mg/L	Not Specified	[8]
2.5	1.5	mg/L	Not Specified	[8]
4.2	4.1	mg/L	Not Specified	[8]
5.0	11	ppm (mg/L)	Not Specified	[2][6][7]
5.0	9.0	mg/L	Not Specified	[8]
5.8	99	mg/L	Not Specified	[8]
6.5	450	ppm (mg/L)	Not Specified	[2][6][7][8]
7.0	1,200	ppm (mg/L)	25	[2][6][7][8]
7.0	4.5	g/L	Not Specified	[3]

Experimental Protocols

Detailed experimental protocols for the determination of **chlorimuron-ethyl** solubility are not extensively described in the available literature. However, standard methods such as the shake-flask method or the saturation method followed by a suitable analytical technique like High-Performance Liquid Chromatography (HPLC) are typically employed for such measurements.[6]

A generalized workflow for determining herbicide solubility is presented below.

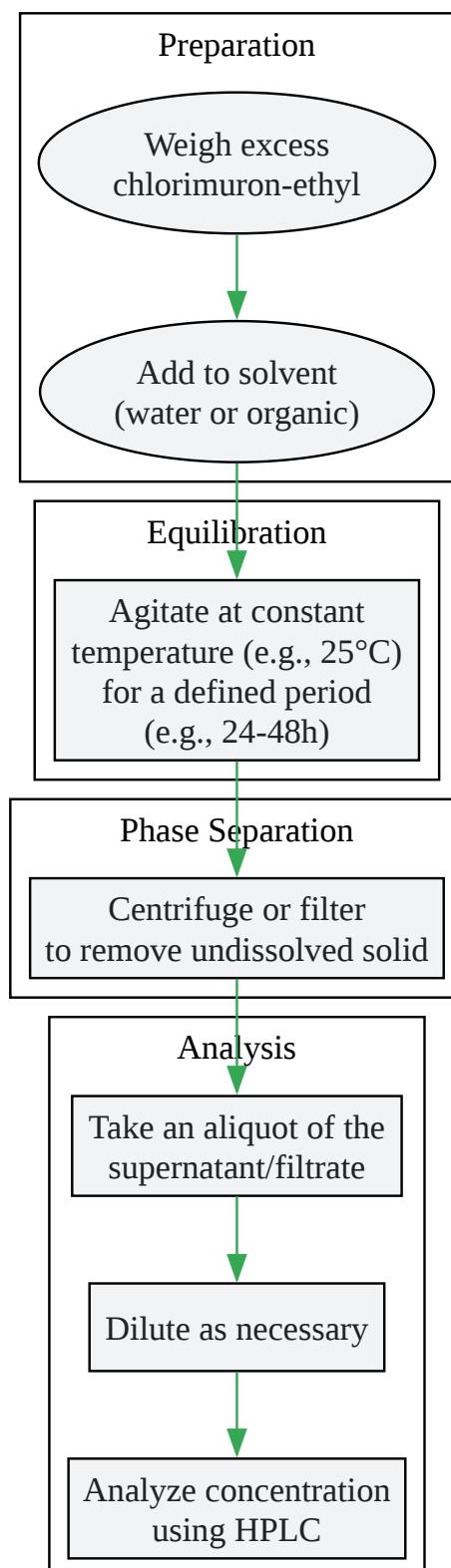
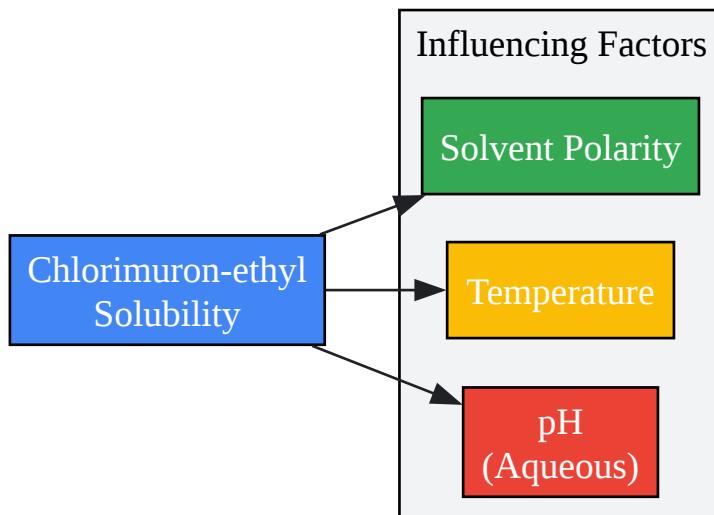
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Figure 1: Generalized workflow for determining the solubility of a herbicide.

Factors Influencing Solubility

The solubility of **chlorimuron-ethyl** is influenced by several factors, with pH being the most significant for its aqueous solubility.



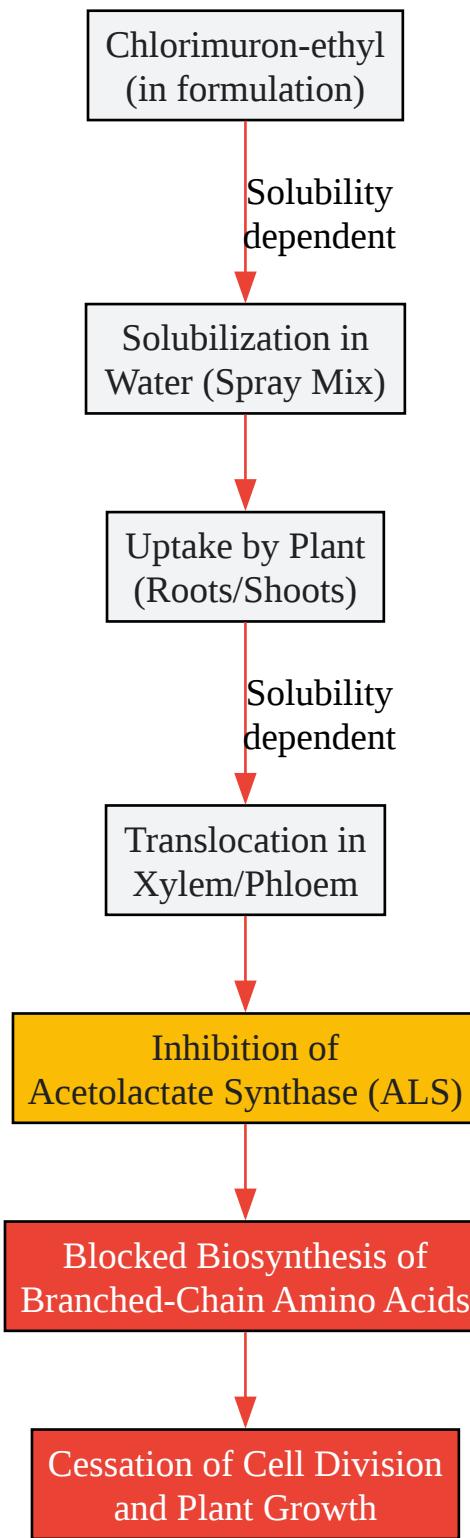
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Figure 2: Key factors influencing the solubility of **chlorimuron-ethyl**.

As illustrated, the chemical nature of the solvent (polarity) and the temperature of the system also play crucial roles in determining the extent to which **chlorimuron-ethyl** will dissolve.

Mechanism of Action and its Relation to Solubility

Chlorimuron-ethyl is an inhibitor of the enzyme acetolactate synthase (ALS), which is essential for the biosynthesis of branched-chain amino acids in plants.^{[1][6]} Its ability to be absorbed by the roots and shoots and translocated within the plant is dependent on its solubility in both aqueous (plant fluids) and lipid (cell membranes) environments.^[2]



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Figure 3: Logical relationship between solubility and the herbicidal action of **chlorimuron-ethyl**.

Conclusion

This technical guide has summarized the available data on the solubility of **chlorimuron**-ethyl in a range of organic solvents and water. The provided tables and diagrams offer a clear and concise reference for scientists and researchers. The strong pH-dependent aqueous solubility is a key characteristic of this herbicide, profoundly influencing its application, environmental behavior, and biological activity. While specific experimental protocols for all cited data are not readily available, the generalized workflow provides a standard framework for such determinations.

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